

Technical Monograph: 3-Chlorocyclobutanamine Hydrochloride

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Compound of Interest

| | |
|----------------|-------------------------------------|
| | 3- |
| Compound Name: | Chlorocyclobutanamine;hydrochloride |
| CAS No.: | 2551117-70-3 |
| Cat. No.: | B2378818 |

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Part 1: Executive Summary

3-Chlorocyclobutanamine hydrochloride is a high-value, conformationally restricted building block used in medicinal chemistry to introduce a polar, lipophilic motif into drug candidates. Its cyclobutane core offers a unique vector for substituents, often improving metabolic stability and potency compared to flexible alkyl chains.

Critical Hazard Profile: Unlike standard aliphatic amines, this compound combines a strained ring system with a secondary alkyl chloride. This creates a dual risk:

- **Thermal Instability:** The cyclobutane ring is prone to ring-opening or elimination reactions under thermal stress.
- **Alkylating Potential:** The 3-chloro position is electrophilic; improper handling (especially as the free base) can lead to self-alkylation (polymerization) or off-target reactivity.

Core Directive: Always store and handle as the hydrochloride salt. Never isolate the free base for extended periods; generate it in situ at low temperatures (

).

Part 2: Chemical Identity & Physicochemical Profiling[1]

Identity Matrix

| Parameter | Data |
|-------------------|---|
| IUPAC Name | 3-Chlorocyclobutan-1-amine hydrochloride |
| CAS Number | 135767-82-7 |
| Molecular Formula | |
| Molecular Weight | 142.03 g/mol (Salt) / 105.57 g/mol (Free Base) |
| SMILES (Generic) | <chem>C1C1CC(N)C1.Cl</chem> |
| Structure | Cyclobutane ring with amine at C1 and chlorine at C3. [1] [2] [3] [4] [5] [6] [7] |
| Stereochemistry | Exists as cis and trans isomers. Commercial batches are often mixtures unless specified (e.g., cis-dominant). |

Physicochemical Properties

- Physical State: White to off-white crystalline solid.
- Solubility: Highly soluble in water, methanol, DMSO. Sparingly soluble in dichloromethane (DCM) or ether.
- Hygroscopicity: High. The HCl salt avidly absorbs atmospheric moisture, leading to hydrolysis (deliquescence).
- Melting Point: ~170–175°C (Decomposes). Note: Do not heat to melting point for identification; risk of violent decomposition.

- Acidity (pKa): ~9.0–9.5 (Conjugate acid). The amine is basic but less so than acyclic analogs due to ring strain effects.

Part 3: Hazard Identification & Risk Assessment

GHS Classification (Self-Classified)

Based on structural analogs (e.g., 3-fluorocyclobutanamine HCl) and functional group analysis:

| Hazard Class | Category | Hazard Statement |
|---------------------------|------------------|--|
| Acute Toxicity (Oral) | Cat. 4 | H302: Harmful if swallowed.[8] [7][9] |
| Skin Corrosion/Irritation | Cat.[8][7][10] 2 | H315: Causes skin irritation.[8] [7] |
| Serious Eye Damage | Cat. 2A | H319: Causes serious eye irritation.[7] |
| STOT - Single Exposure | Cat. 3 | H335: May cause respiratory irritation.[8] |

Mechanistic Toxicology

- Alkylating Agent Risk: The -chloro amine motif suggests potential for DNA alkylation, though the steric bulk of the ring mitigates this compared to linear mustards. Treat as a potential mutagen.
- Vesicant Potential: While not a sulfur mustard, the combination of amine and alkyl chloride can cause delayed blistering. Double-gloving is mandatory.

Part 4: Safe Handling & Storage Protocols

Storage Architecture

- Temperature: Store at -20°C (Freezer).
- Atmosphere: Argon or Nitrogen blanket.

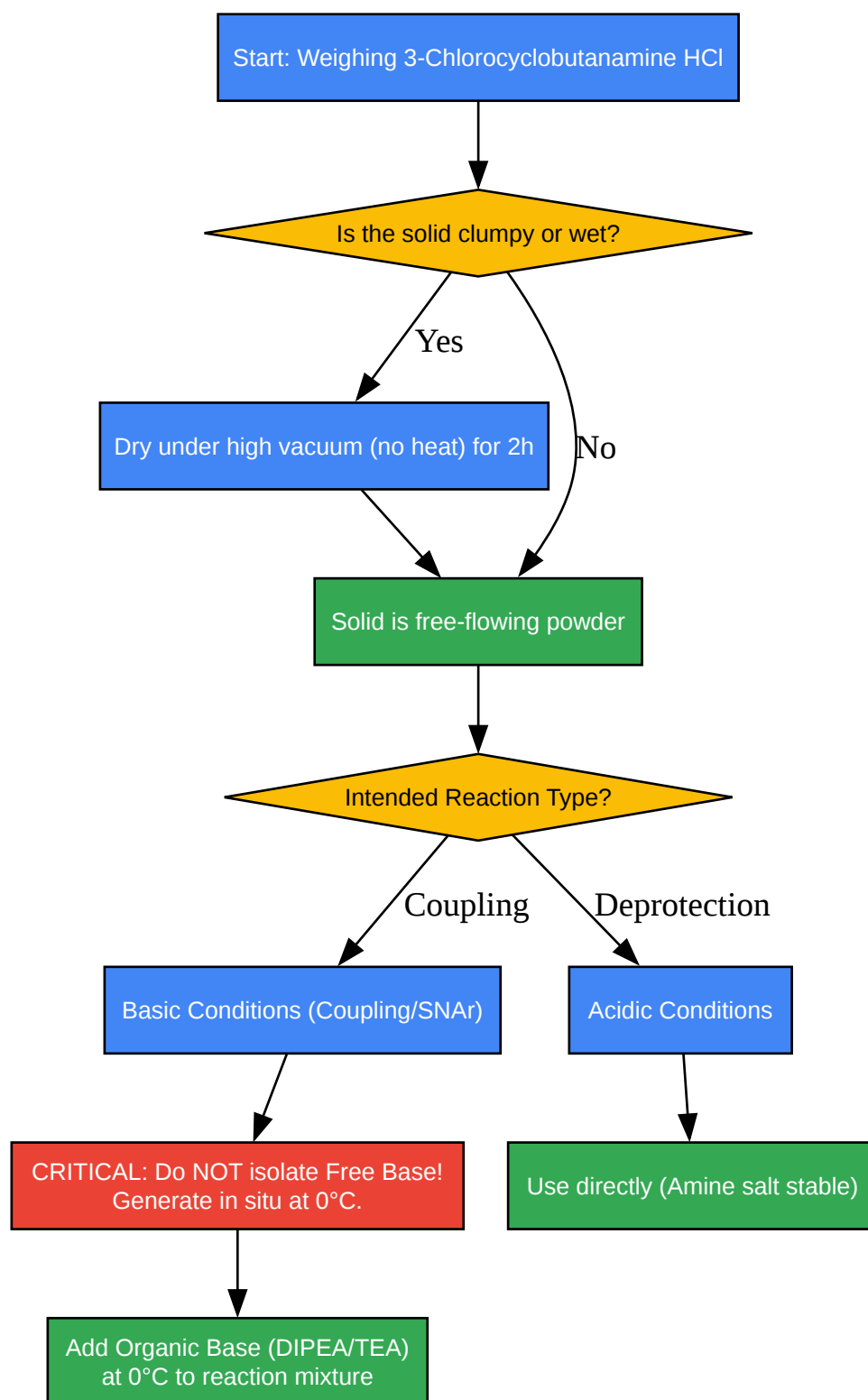
- Container: Tightly sealed glass vial with a Teflon-lined cap. Parafilm is insufficient; use electrical tape or shrink bands for long-term storage.

Handling Workflow (The "Cold-Chain" Protocol)

This protocol ensures the compound remains stable during experimental setup.

- Equilibration: Allow the vial to warm to room temperature inside a desiccator before opening to prevent condensation.
- Weighing: Weigh quickly into a tared reaction vessel. Flush the stock vial with argon immediately after use.
- Solvent Addition: Add anhydrous solvent (e.g., DMF, DCM) directly to the solid.

Visualization: Safe Handling Decision Tree



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Caption: Decision logic for handling 3-Chlorocyclobutanamine HCl to prevent decomposition.

Part 5: Synthetic Utility & Application

In Situ Neutralization Strategy

The most common failure mode is isolating the free base, which can polymerize or eliminate HCl to form cyclobutene derivatives.

Protocol:

- Suspend the HCl salt in the reaction solvent (DCM or DMF).
- Cool to 0°C.
- Add 1.05 - 2.0 equivalents of a non-nucleophilic base (e.g., DIPEA, EtN).
- Stir for 5–10 minutes until the solution clears (salt dissolution).
- Immediately add the electrophile (Acid chloride, activated ester, etc.).

Reaction Compatibility

- Amide Coupling: Excellent. Use standard HATU/EDC conditions.
- Reductive Amination: Good. The ring is stable to NaBH(OAc)

- S

Ar: Good nucleophile for displacing fluorides on heteroaromatics.

- Cross-Coupling (Buchwald): Challenging. The secondary alkyl chloride can undergo oxidative addition with Pd, competing with the amine. Use ligands that favor N-arylation over oxidative addition (e.g., BrettPhos).

Part 6: Emergency Protocols

| Scenario | Immediate Action |
|---------------|---|
| Skin Contact | Wash immediately with soap and water for 15 mins. Do not use ethanol (increases absorption). |
| Eye Contact | Flush with water for 15 mins, lifting eyelids. Seek ophthalmologist support. |
| Inhalation | Move to fresh air. If wheezing occurs, administer oxygen. |
| Spill (Solid) | Dampen with water to prevent dust. Scoop into a chemically resistant bag. Neutralize surface with dilute bicarbonate. |
| Fire | Use CO ₂ , dry chemical, or foam. Do not use water jet (may spread material). Emits toxic HCl and NO _x fumes. |

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 11469095 (Analog: 3-Chloropropylamine hydrochloride). Retrieved February 15, 2026, from [\[Link\]](#)

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